

# Recrystallization solvents for CAS 315-15-1

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## Compound of Interest

Compound Name: 2-Amino-6-hydroxy-4-(trifluoromethyl)benzoic acid  
Cat. No.: B11881624

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To: User (Researcher/Process Chemist) From: Technical Support Center – Process Chemistry Division Subject: Technical Guide: Recrystallization & Purification of 2,4,6-Triaminopyrimidine (TAP) Reference ID: CAS 315-15-1 (Note: The primary global CAS for 2,4,6-Triaminopyrimidine is 1004-38-2.[1] This guide addresses the pyrimidine triamine scaffold common in pharmaceutical synthesis, e.g., Minoxidil precursors).

## Executive Summary & Compound Profile

2,4,6-Triaminopyrimidine (TAP) is a highly polar, basic heterocyclic building block.[1] Its purification is often complicated by its high melting point (>249°C decomp.), sensitivity to oxidative discoloration (browning), and tendency to coprecipitate with inorganic salts or synthesis byproducts (e.g., guanidine residues).[1]

| Property             | Value                    | Critical Implication for Recrystallization                           |
|----------------------|--------------------------|----------------------------------------------------------------------|
| Chemical Name        | 2,4,6-Triaminopyrimidine | Base scaffold for Minoxidil and Triamterene.[1]                      |
| Polarity             | High (3 Amino groups)    | Insoluble in non-polar solvents (Hexane, Toluene).[1]                |
| pKa                  | ~6.84 (Basic)            | Soluble in dilute acids; precipitates at neutral/alkaline pH.[1]     |
| Solubility (Water)   | ~36.5 g/L (20°C)         | Moderate.[1] High solubility in hot water.                           |
| Solubility (Ethanol) | ~4.5 g/L (20°C)          | Poor.[1] Acts as an anti-solvent.[1]                                 |
| Stability            | Oxidation Sensitive      | Must use antioxidants (e.g., Sodium Dithionite) or inert atmosphere. |

## Solvent Compatibility Matrix

This matrix defines the "Go/No-Go" solvents for TAP purification based on polarity and thermal solubility curves.[1]

| Solvent System           | Suitability  | Role                | Technical Notes                                                                                            |
|--------------------------|--------------|---------------------|------------------------------------------------------------------------------------------------------------|
| Water (Deionized)        | Excellent    | Primary Solvent     | Best for thermal recrystallization.[1]<br>Requires heating to >90°C for high loading.[1]                   |
| Dilute Acid (HCl/Acetic) | High         | Dissolution Agent   | Used for "pH Swing" purification.[1]<br>Dissolves TAP as a salt; precipitate with base.[1]                 |
| Ethanol / Methanol       | Moderate     | Anti-Solvent / Wash | Poor solubility alone.<br>[1] Used to wash filter cakes or induce precipitation from aqueous solutions.[1] |
| DMF / DMSO               | Low          | Solvent             | Soluble, but high boiling points make solvent removal difficult.[1] Avoid unless necessary.                |
| Toluene / Hexane         | Incompatible | None                | TAP is insoluble.[1]                                                                                       |

## Troubleshooting Guide (FAQ)

Q1: My product turns brown/yellow during recrystallization. How do I prevent this?

- Cause: TAP is electron-rich and susceptible to air oxidation, forming colored diazo or azo-like impurities, especially in hot solution.[1]
- Solution:
  - Add a reducing agent: Sodium Dithionite ( $\text{Na}_2\text{S}_2\text{O}_4$ ) (0.5–1.0 wt%) to the hot aqueous solution before filtration.[1]

- Use Activated Carbon (Charcoal): Add 1-2% wt activated carbon to the hot solution, stir for 15 mins, and filter hot.
- Inert Atmosphere: Perform the heating/cooling cycle under Nitrogen ( ).[\[1\]](#)

Q2: The yield from water recrystallization is too low (<50%).

- Cause: TAP has significant solubility in cold water (36.5 g/L), leading to high losses in the mother liquor.[\[1\]](#)
- Solution:
  - Concentrate: Evaporate the mother liquor to 1/3 volume and cool again for a second crop.
  - Salting Out: Add Sodium Chloride (NaCl) or Sodium Sulfate to the mother liquor to decrease TAP solubility (Common Ion Effect/Salting out).[\[1\]](#)
  - Switch to pH Swing: Instead of thermal recrystallization, dissolve in dilute acid and precipitate by neutralizing to pH 7-8 (see Protocol B).

Q3: I cannot filter the hot solution; it crystallizes in the funnel.

- Cause: The solution is super-saturated, or the funnel is too cold.[\[1\]](#)
- Solution:
  - Use a heated funnel or steam-jacketed filter.[\[1\]](#)
  - Dilute the solution slightly (add 10% more hot solvent) to lower the saturation temperature.
  - Pre-heat the receiving flask and funnel with boiling water.

## Standard Operating Procedures (Protocols)

### Protocol A: Thermal Recrystallization (Water)

Best for removing inorganic salts and minor organic impurities.[\[1\]](#)

- Slurry: Suspend crude TAP (10 g) in Deionized Water (80 mL).
- Dissolve: Heat to 95–100°C with stirring. If not fully dissolved, add water in 5 mL increments.  
[\[1\]](#)
- Decolorize (Optional): If colored, add Activated Carbon (0.2 g) and Sodium Dithionite (0.05 g).[\[1\]](#) Stir at 95°C for 10-15 min.
- Hot Filtration: Filter rapidly through a pre-warmed Celite pad or sintered glass funnel to remove carbon/insolubles.[\[1\]](#)
- Crystallization: Allow the filtrate to cool slowly to room temperature (25°C) over 2 hours. Then chill to 0–5°C (ice bath) for 1 hour.
- Isolation: Filter the white needles/crystals.
- Wash: Wash with Ice-Cold Water (10 mL) followed by Cold Ethanol (10 mL) to speed up drying.[\[1\]](#)
- Dry: Vacuum dry at 60°C.

## Protocol B: Acid-Base "pH Swing" Purification

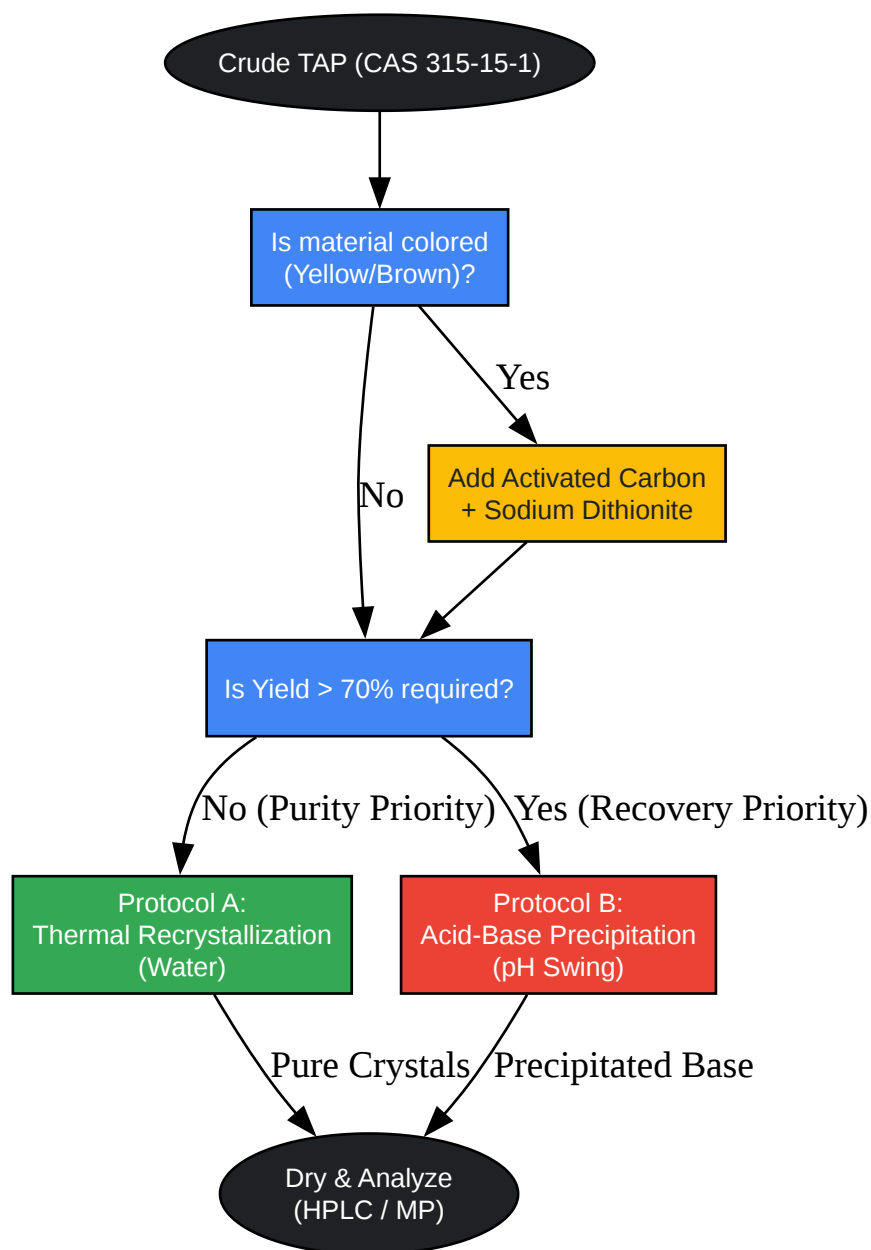
Best for high-purity requirements or recovering TAP from synthesis mixtures.[\[1\]](#)

- Acid Dissolution: Suspend crude TAP in water.[\[1\]](#) Slowly add 10% HCl or Acetic Acid until pH < 2.[\[1\]](#) The TAP will dissolve as the hydrochloride or acetate salt.[\[1\]](#)
- Filtration: Filter the acidic solution to remove insoluble mechanical impurities.[\[1\]](#)
- Precipitation: Cool the filtrate to 10–15°C. Slowly add 20% NaOH or Ammonia (aq) dropwise with vigorous stirring.
- Endpoint: Adjust pH to 7.0 – 8.0. TAP will precipitate as the free base.[\[1\]](#)
  - Note: Do not exceed pH 9-10, as solubility may increase or other salts may form.[\[1\]](#)

- Collection: Filter the precipitate, wash copiously with water (to remove NaCl/NH<sub>4</sub>Cl), and dry.  
[\[1\]](#)

## Visual Logic & Workflow

The following diagram illustrates the decision logic for selecting the correct purification path.



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Figure 1: Decision matrix for selecting between Thermal Recrystallization and pH Swing Precipitation based on impurity profile and yield requirements.

## References

- Sigma-Aldrich. (2025).[1] 2,4,6-Triaminopyrimidine Product Specification & Solubility Data (CAS 1004-38-2).[1][2][Link\[1\]](#)
- National Center for Biotechnology Information (NCBI). (2025).[1] PubChem Compound Summary for CID 13863: 2,4,6-Triaminopyrimidine.[1][Link\[1\]](#)
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## Sources

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